

Addressing eye irritation potential of Tinosorb S in sprays

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Compound of Interest

Compound Name: PL-100

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Technical Support Center: Tinosorb S

This technical support center provides guidance for researchers, scientists, and drug development professionals on addressing the potential for eye irritation when formulating with Tinosorb S (Bis-Ethylhexyloxyphenol Methoxyphenyl Triazine) in spray applications.

Frequently Asked Questions (FAQs)

Q1: What is the official regulatory stance on the eye irritation potential of Tinosorb S?

A1: Tinosorb S is generally considered to have a low potential for eye irritation. The Scientific Committee on Consumer Safety (SCCS) has concluded that Bis-Ethylhexyloxyphenol Methoxyphenyl Triazine is safe for use as a UV filter in cosmetic products at concentrations up to 10%. The available data from standardized tests, such as the Bovine Corneal Opacity and Permeability (BCOP) assay, indicate that Tinosorb S is not an eye irritant.

Q2: Why might a spray formulation containing Tinosorb S show potential for eye irritation?

A2: While Tinosorb S itself has a low irritation potential, the final formulation of a spray product can contribute to eye irritation. Key factors include:

- **Propellants and Solvents:** Certain propellants (e.g., flammable gases) and solvents (e.g., alcohol) used in aerosol sprays can cause significant eye irritation if sprayed directly into the eyes.

- **Particle Size and Distribution:** The size of the atomized particles can influence their potential to reach and interact with the ocular surface.
- **Other Ingredients:** Other components in the formulation, such as fragrances, preservatives, or penetration enhancers, may be the primary cause of irritation.
- **Concentration and Bioavailability:** The vehicle system can influence the bioavailability of Tinosorb S and other ingredients on the ocular surface, potentially increasing their interaction with eye tissues.

Q3: We are observing unexpected eye irritation in our Tinosorb S spray formulation during pre-clinical testing. What are the likely causes?

A3: If you are observing eye irritation, it is less likely to be caused by Tinosorb S itself and more likely due to other formulation components or physical effects of the spray. Consider the following troubleshooting steps:

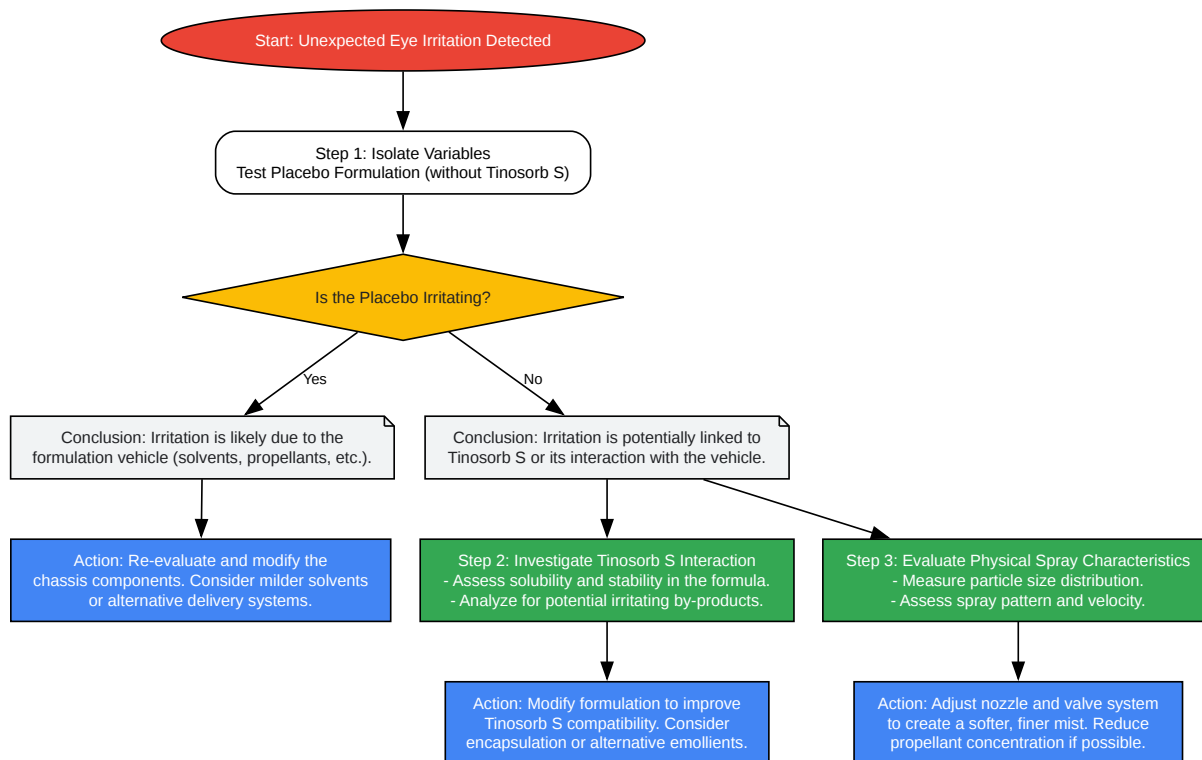
- **Evaluate the Chassis:** Test the base formulation (vehicle) without Tinosorb S to determine if the irritation is inherent to the other ingredients.
- **Check for Ingredient Interactions:** Assess potential interactions between Tinosorb S and other components that could lead to the formation of irritating by-products.
- **Analyze Spray Characteristics:** Examine the spray pattern, particle size distribution, and the force of the spray, as these can physically irritate the eyes.
- **Review the Preservative System:** Some preservatives are known eye irritants. Ensure the chosen preservative is suitable for products used near the eyes and is used at the recommended concentration.

Troubleshooting Guide

This guide provides a structured approach to identifying and resolving eye irritation issues in spray formulations containing Tinosorb S.

Issue: Positive Eye Irritation Signal in an In Vitro Ocular Irritation Test

Diagram: Troubleshooting Workflow



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Caption: Troubleshooting workflow for eye irritation.

Quantitative Data Summary

The following table summarizes the eye irritation data for Tinosorb S from key regulatory assessments.

Test Method	Test Substance	Concentration	Results	Classification	Reference
Bovine Corneal Opacity and Permeability (BCOP)	Tinosorb S (pure)	100%	In vitro irritation score (IVIS) = 1.3	Not Irritating	
Reconstructed human Cornea-like Epithelium (RhCE)	Tinosorb S (pure)	100%	Mean tissue viability > 60%	Not Irritating	

Experimental Protocols

Protocol: Bovine Corneal Opacity and Permeability (BCOP) Assay (OECD TG 437)

This is a generalized protocol for assessing the eye irritation potential of a formulation.

1. Objective: To evaluate the potential of a test chemical or formulation to cause severe eye damage by measuring its effects on corneal opacity and permeability in isolated bovine corneas.

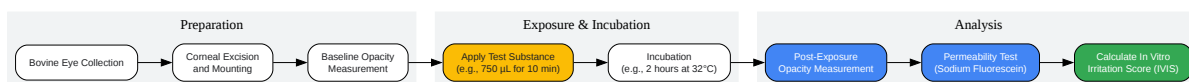
2. Materials:

- Fresh bovine eyes from a local abattoir
- Corneal holders
- Opacitometer
- Spectrophotometer
- Culture medium (e.g., MEM)
- Test substance (your spray formulation)

- Positive and negative controls (e.g., ethanol and saline)

3. Methodology:

Diagram: BCOP Assay Workflow



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Caption: Generalized BCOP assay workflow.

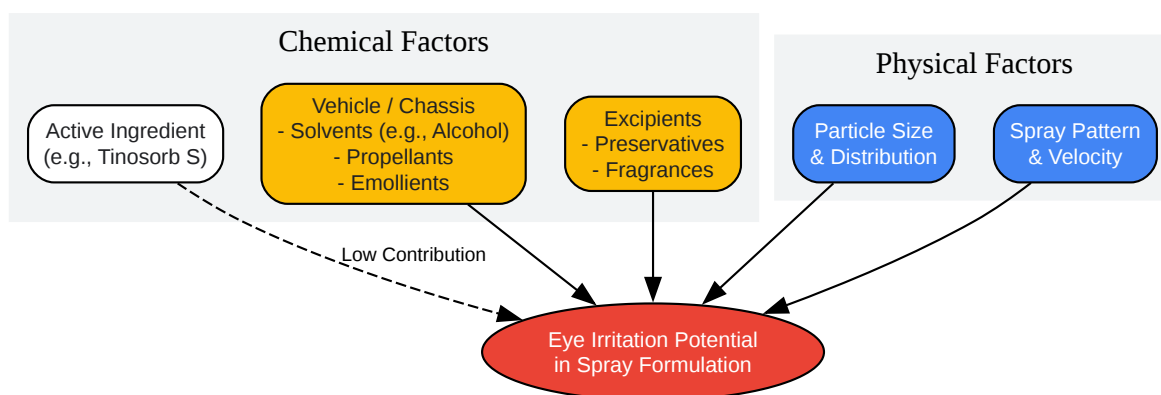
- Step 1: Corneal Preparation: Isolate the cornea from the bovine eye and mount it in a holder, creating an anterior and posterior chamber.
- Step 2: Baseline Measurement: Measure the baseline opacity of each cornea using an opacitometer.
- Step 3: Application of Test Substance: Apply the test formulation to the anterior surface of the cornea. For a spray, this may involve collecting the sprayed liquid and applying a standardized volume (e.g., 750 µL).
- Step 4: Incubation: Incubate the cornea for a defined period (e.g., 10 minutes for non-surfactants).
- Step 5: Post-Exposure Measurements:
 - Opacity: Rinse the cornea and measure the opacity again. The change in opacity is calculated.
 - Permeability: Add sodium fluorescein to the anterior chamber. After incubation, measure the amount of dye that has passed through to the posterior chamber using a spectrophotometer.

- Step 6: Calculation: Calculate the In Vitro Irritation Score (IVIS) using the formula: $IVIS = \text{Mean Opacity Value} + (15 \times \text{Mean Permeability OD490 Value})$. The IVIS is then used to classify the irritation potential according to OECD TG 437 guidelines.

Contributing Factors to Eye Irritation in Sprays

The following diagram illustrates the interplay of factors that can lead to eye irritation in a finished spray product, even with non-irritating active ingredients like Tinosorb S.

Diagram: Factors in Spray Formulation Irritation



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Caption: Factors influencing eye irritation in sprays.

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